

Unveiling 5-azido-2H-1,3-benzodioxole: A Technical Overview

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Compound of Interest

Compound Name: 5-azido-2H-1,3-benzodioxole

Cat. No.: B15306671

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive guide to the chemical compound **5-azido-2H-1,3-benzodioxole**. Due to the limited availability of public data on this specific molecule, this guide focuses on its fundamental properties, hypothesized synthesis, and potential applications based on the characteristics of its constituent functional groups.

Core Chemical Identifiers

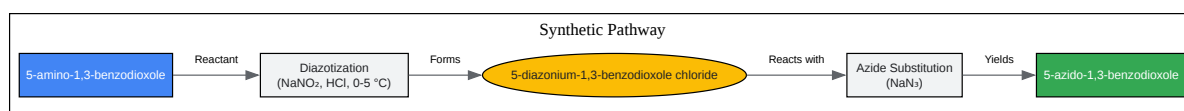
A definitive CAS (Chemical Abstracts Service) number for **5-azido-2H-1,3-benzodioxole** could not be retrieved from major chemical databases, suggesting its status as a novel or specialized research compound.

| Identifier | Value | Source |
|-------------------|---|--------|
| IUPAC Name | 5-azido-1,3-benzodioxole | - |
| Molecular Formula | C ₇ H ₅ N ₃ O ₂ | [1] |
| Molecular Weight | 163.14 g/mol | [1] |
| SMILES | N3c1ccc2OCOc2c1 | [1] |

Hypothetical Synthesis and Experimental Workflow

While specific experimental protocols for the synthesis of **5-azido-2H-1,3-benzodioxole** are not documented in publicly available literature, a plausible synthetic route can be proposed based on established organic chemistry principles. A common method for introducing an azide group to an aromatic ring is through the diazotization of an amino group, followed by substitution with an azide salt.

The logical workflow for such a synthesis is outlined below:



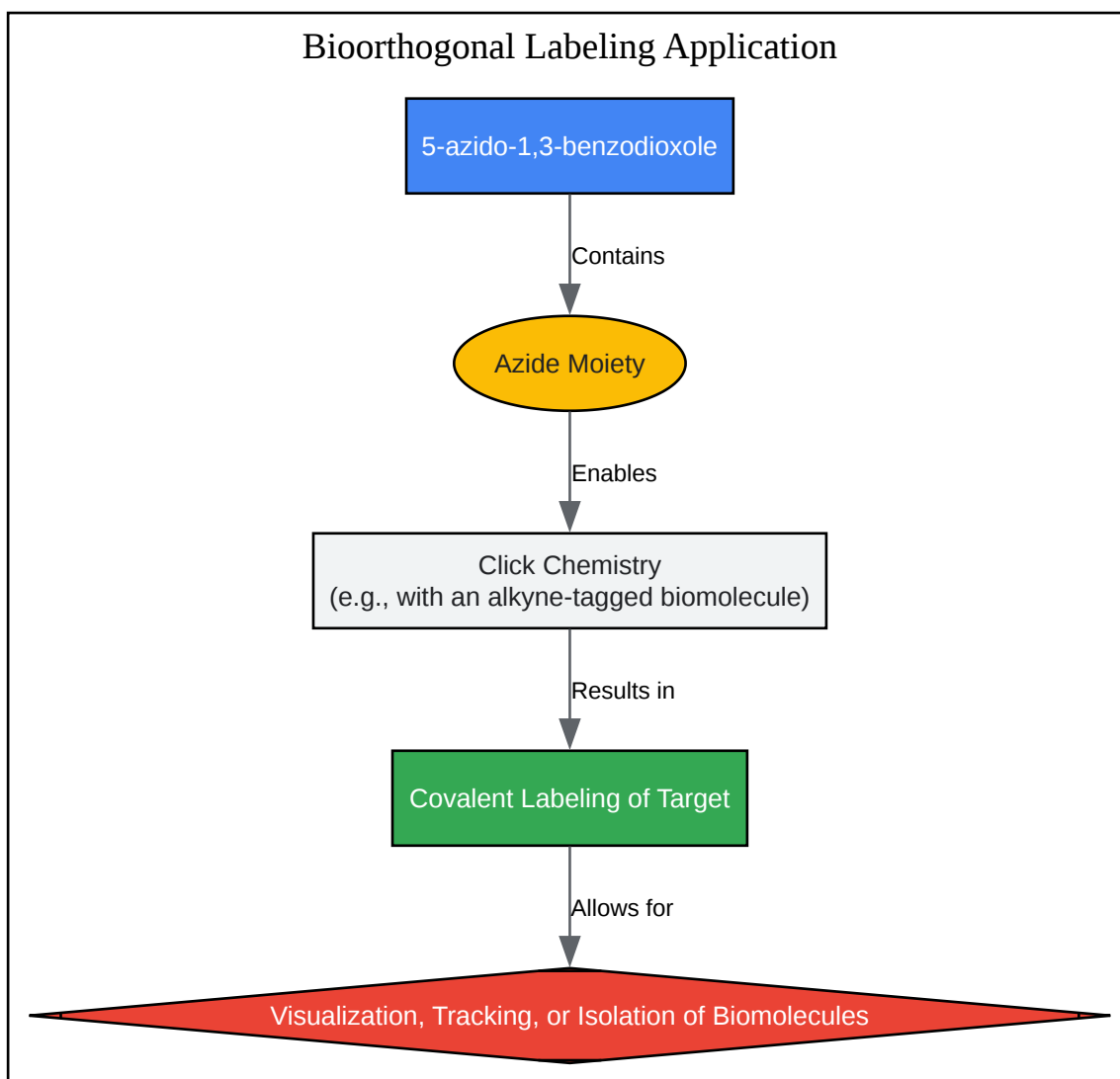
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A proposed synthetic workflow for 5-azido-1,3-benzodioxole.

Potential Applications in Research and Drug Development

The incorporation of an azido group onto the 1,3-benzodioxole scaffold opens up numerous possibilities for its application in chemical biology and drug discovery, primarily through bioorthogonal chemistry. The azide group can participate in highly specific and efficient "click" reactions, such as the Staudinger ligation or copper-catalyzed and strain-promoted azide-alkyne cycloadditions. These reactions allow for the covalent labeling of biomolecules in complex biological systems.

The logical relationship for its potential use as a molecular probe is depicted below:



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Logical flow of the application of 5-azido-1,3-benzodioxole in bioorthogonal chemistry.

Concluding Remarks

5-azido-2H-1,3-benzodioxole represents a molecule of significant interest for advanced chemical and biological research. While detailed experimental data remains scarce, its structural features suggest a high potential for use as a tool in molecular biology and as a building block in the synthesis of novel therapeutic agents. Further research into the synthesis, characterization, and reactivity of this compound is warranted to fully explore its capabilities. Researchers interested in this molecule are encouraged to perform de novo synthesis and characterization to establish a comprehensive data profile.

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References

- 1. Bioorthogonal chemistry - Wikipedia [en.wikipedia.org]
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